

Acremine A: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Acremine I

Cat. No.: B15560488

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Introduction

Acremine A is a naturally occurring meroterpenoid, a class of chemical compounds with a mixed biosynthetic origin, exhibiting both polyketide and terpenoid features. It was first isolated from the endophytic fungus *Acremonium byssoides* (strain A20), which was found living on the sporangiophores of *Plasmopara viticola*, the causative agent of downy mildew in grapevines. Acremine A, along with its congeners, has garnered interest due to its potential antifungal properties. This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and biological activity of Acremine A, based on currently available scientific literature.

Chemical Structure and Physicochemical Properties

Acremine A is a member of the cyclohexenone class of organic compounds. Its chemical structure is characterized by a highly substituted cyclohexenone core linked to a prenyl-derived side chain.

IUPAC Name: (4S,6R)-4,6-dihydroxy-3-[(E)-3-hydroxy-3-methylbut-1-enyl]-6-methylcyclohex-2-en-1-one

Molecular Formula: C₁₂H₁₈O₄

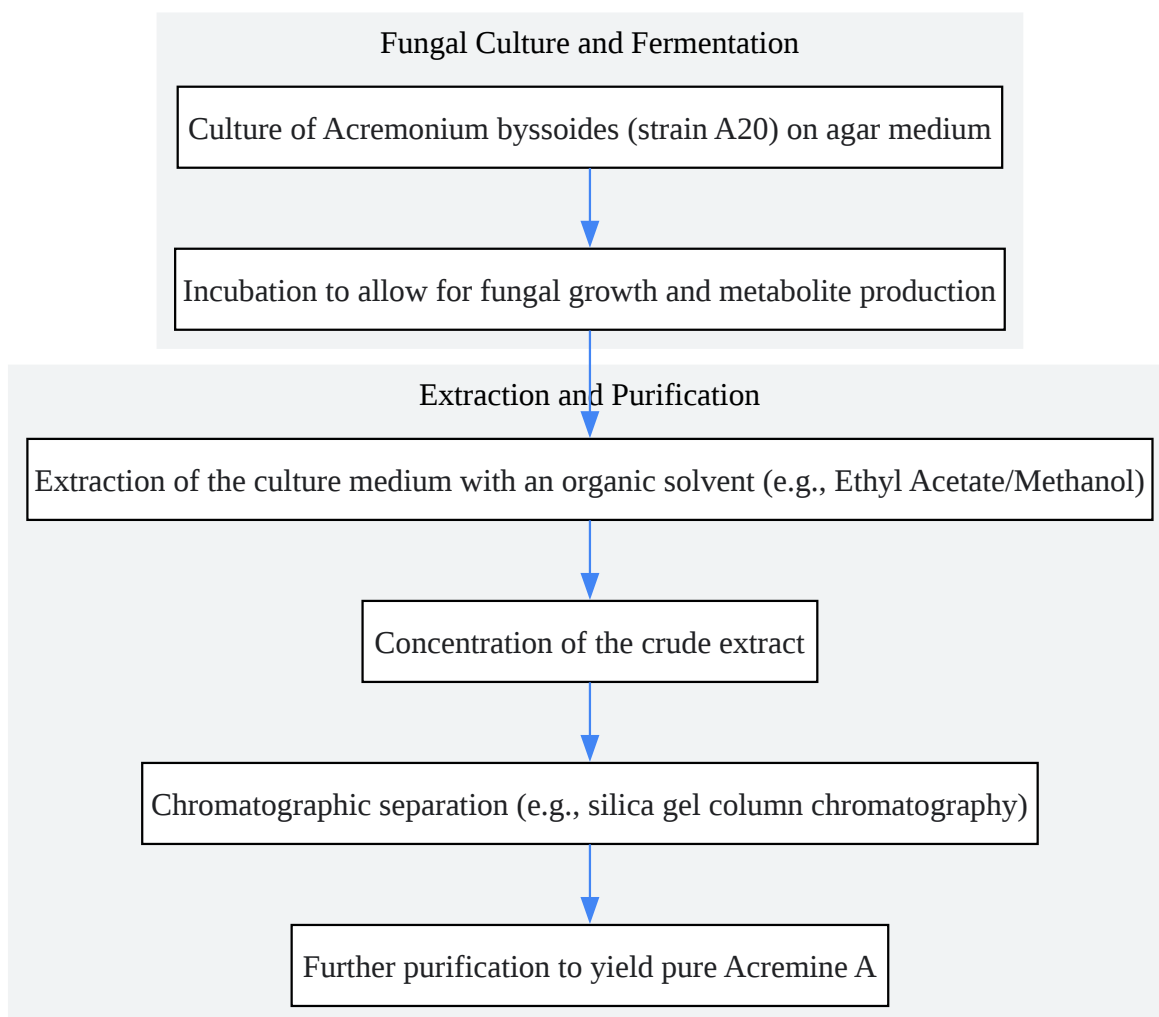
Table 1: Physicochemical and Computed Properties of Acremine A

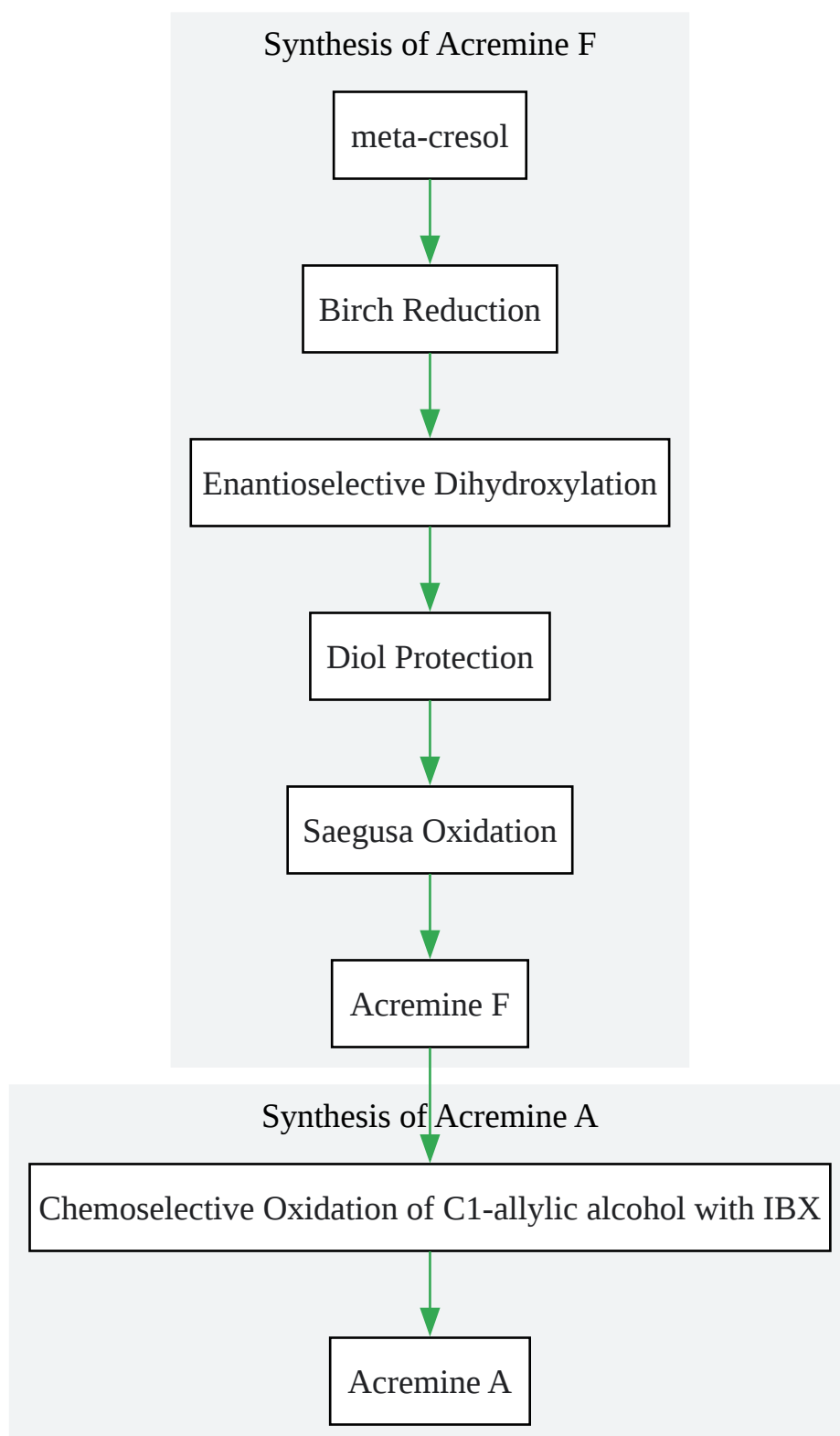
Property	Value	Source
Molecular Weight	226.27 g/mol	PubChem
Exact Mass	226.12050905 Da	PubChem
XLogP3	-0.7	PubChem
Hydrogen Bond Donor Count	3	PubChem
Hydrogen Bond Acceptor Count	4	PubChem
Rotatable Bond Count	3	PubChem
Topological Polar Surface Area	77.8 Å ²	PubChem
Heavy Atom Count	16	PubChem
Complexity	354	PubChem

Isolation and Synthesis

Isolation from Acremonium byssoides

Acremine A is a secondary metabolite produced by the fungus *Acremonium byssoides*. The general workflow for its isolation from fungal cultures is depicted below.





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